

# A Technical Guide to the Boiling Point of Tetraethylene glycol monomethyl ether

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## Compound of Interest

Compound Name: *Tetraethylene glycol monomethyl ether*

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This technical guide provides an in-depth overview of the boiling point of **tetraethylene glycol monomethyl ether** (TEGME), a compound of interest in various scientific and industrial applications, including its use as a solvent and in drug delivery systems.<sup>[1]</sup> This document compiles key physical data, outlines a detailed experimental protocol for boiling point determination, and presents a visual workflow for clarity.

## Core Physical and Chemical Properties

**Tetraethylene glycol monomethyl ether**, also known as methyl tetraglycol or mPEG4-Alcohol, is a clear, colorless to light yellow liquid.<sup>[2][3]</sup> It is a versatile solvent and a monofunctional polyethylene glycol (PEG) derivative, making it useful in chemical synthesis and polymer science.<sup>[1][4]</sup> Its hydrophilic nature enhances the solubility of other substances in aqueous media.<sup>[1][4]</sup>

Table 1: Physical and Chemical Data for **Tetraethylene Glycol Monomethyl Ether**

Property	Value	Source(s)
Boiling Point	~275 °C (at atmospheric pressure)	[5]
158 - 160 °C (at 5 mmHg)	[6]	
128.00 °C	[7]	
125 °C (at 1 mmHg)	[2][3]	
Molecular Formula	C9H20O5	[2][7]
Molecular Weight	208.25 g/mol	[2][7]
Density	1.07 g/cm <sup>3</sup>	[2][3]
1.065 g/cm <sup>3</sup>	[7]	
1.045 g/mL at 25 °C	[6]	
Melting Point	-39 °C	[2][7]
Flash Point	>110 °C	[6]
113 °C (closed cup)		
126.40 °C	[7]	
Refractive Index	n <sub>20</sub> /D 1.45	[2][3]
n <sub>20</sub> /D 1.444		
CAS Number	23783-42-8	[2][7]

## Experimental Protocol: Boiling Point Determination via the Thiele Tube Method

The following protocol details a micro-scale method for the determination of the boiling point of **tetraethylene glycol monomethyl ether**, adapted from standard laboratory procedures.[8][9] This method is advantageous as it requires a minimal amount of the sample.[9]

Materials:

- **Tetraethylene glycol monomethyl ether** sample
- Thiele tube
- Mineral oil or other suitable heating fluid
- Thermometer (-10 to 300 °C range)
- Small glass vial (Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Bunsen burner or other heat source
- Clamp and stand

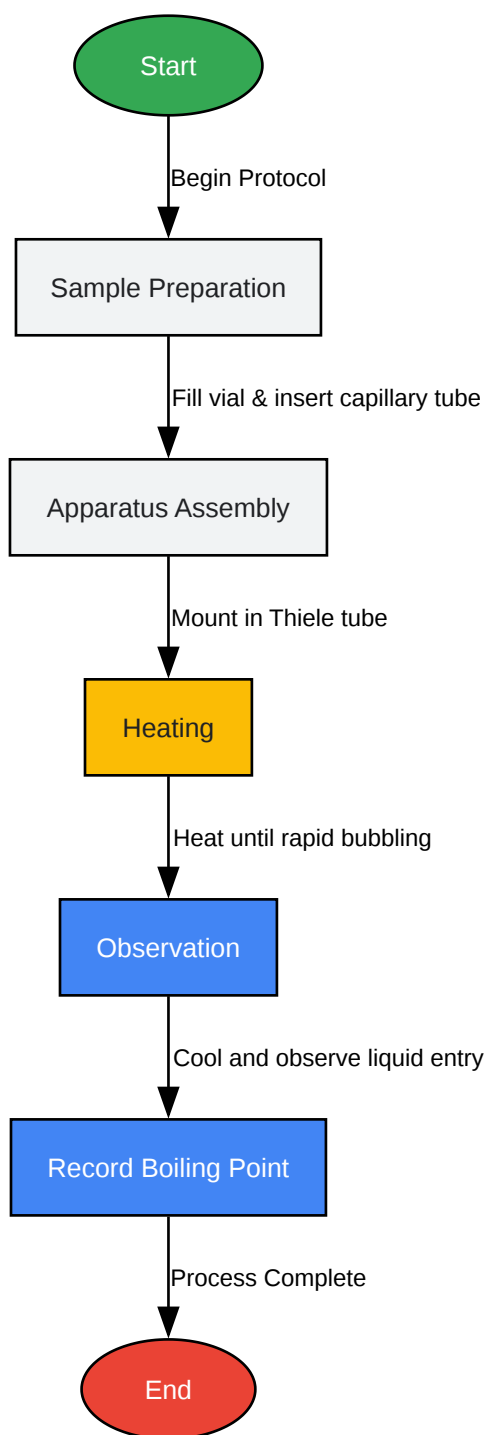
Procedure:

- **Sample Preparation:** Fill the small glass vial to about half-full with the **tetraethylene glycol monomethyl ether** sample.<sup>[9]</sup>
- **Capillary Tube Insertion:** Place the capillary tube into the vial with the open end down.<sup>[9]</sup>
- **Assembly:** Attach the vial to the thermometer using a small rubber band. The bottom of the vial should be level with the thermometer bulb.
- **Thiele Tube Setup:** Insert the thermometer and vial assembly into the Thiele tube, ensuring the vial is immersed in the heating oil. The thermometer bulb and the sample should be positioned below the side arm of the Thiele tube.
- **Heating:** Gently heat the side arm of the Thiele tube with a Bunsen burner using a back-and-forth motion.<sup>[8]</sup> As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- **Observation:** Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. At this point, remove the heat source.<sup>[8]</sup>

- Boiling Point Determination: As the apparatus cools, the stream of bubbles will slow down and eventually stop. The boiling point is the temperature at which the liquid just begins to be drawn into the capillary tube.[8] Record this temperature.
- Barometric Pressure: Record the ambient barometric pressure, as the boiling point is dependent on pressure.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the boiling point of **tetraethylene glycol monomethyl ether** using the Thiele tube method.



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Caption: Workflow for Boiling Point Determination.

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- To cite this document: BenchChem. [A Technical Guide to the Boiling Point of Tetraethylene glycol monomethyl ether]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1677521#tetraethylene-glycol-monomethyl-ether-boiling-point\]](https://www.benchchem.com/product/b1677521#tetraethylene-glycol-monomethyl-ether-boiling-point)

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